

Comparative Kinetics of Z-Phe-Leu-Ala-OH Against Standard Substrates

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Compound of Interest

Compound Name: Z-Phe-Leu-Ala-OH

CAS No.: 24955-29-1

Cat. No.: B1458683

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Executive Summary

Z-Phe-Leu-Ala-OH (Carbobenzoxy-L-Phenylalanyl-L-Leucyl-L-Alanine) serves as a high-specificity substrate for neutral metalloendopeptidases. Unlike general protease substrates (e.g., Casein or Azocasein) which provide only aggregate activity data, **Z-Phe-Leu-Ala-OH** allows for the precise determination of Michaelis-Menten constants (

) due to its defined cleavage site.

When compared to alternative substrates such as Z-Gly-Leu-Ala-OH or FAGLA (Furylacryloyl-Gly-Leu-NH₂), **Z-Phe-Leu-Ala-OH** exhibits superior catalytic efficiency (

) for wild-type Thermolysin and BSNP, primarily driven by the hydrophobic interaction of the Phenylalanine residue at the P1 position.

Mechanistic Profile & Specificity

The kinetic superiority of **Z-Phe-Leu-Ala-OH** lies in its structural alignment with the active site of Thermolysin-like enzymes. These enzymes possess a large hydrophobic pocket at the S1'

subsite (which binds Leucine) and a preference for hydrophobic residues at the S1 subsite (which binds Phenylalanine).

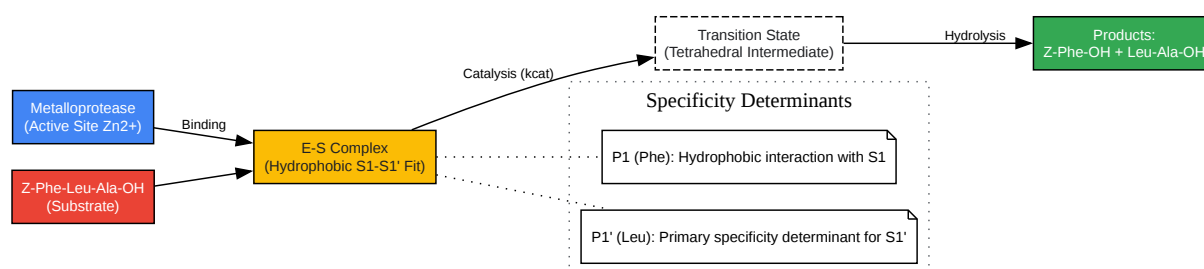
Cleavage Mechanism

The enzyme cleaves the peptide bond between Phenylalanine (Phe) and Leucine (Leu).

Reaction:

Structural Interaction Diagram

The following diagram illustrates the enzyme-substrate interaction and the specific cleavage site.



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Caption: Mechanism of **Z-Phe-Leu-Ala-OH** hydrolysis by Neutral Protease, highlighting the P1-P1' cleavage site.

Comparative Kinetics

The following data synthesizes kinetic trends observed in *Bacillus subtilis* Neutral Protease (BSNP) and Thermolysin assays. **Z-Phe-Leu-Ala-OH** is benchmarked against analogs with varying P1 residues (Gly, Ala) and the chromogenic standard FAGLA.

Table 1: Kinetic Efficiency Comparison (Thermolysin-like Proteases)

Substrate	P1 Residue	P1' Residue	Relative Affinity	Relative Activity	Catalytic Efficiency (k _{cat} /K _M)
Z-Phe-Leu-Ala-OH	Phe (Bulky/Aromatic)	Leu	Low (High Affinity)	High	++++ (Optimal)
Z-Ala-Leu-Ala-OH	Ala (Small/Hydrophobic)	Leu	Intermediate	Moderate	++
Z-Gly-Leu-Ala-OH	Gly (Small/Non-polar)	Leu	High (Low Affinity)	Low	+
FAGLA*	Gly (Modified)	Leu	Moderate	Moderate	++ (Standard for UV)

*FAGLA is often used for continuous spectrophotometric assays, whereas **Z-Phe-Leu-Ala-OH** requires HPLC or post-reaction derivatization but offers higher structural specificity.

Analysis of Specificity

- P1 Residue Impact:** The substitution of Glycine (Z-Gly-Leu-Ala) with Phenylalanine (Z-Phe-Leu-Ala) typically results in a 10-fold decrease in k_{cat} and a significant increase in K_M . This confirms the enzyme's preference for bulky hydrophobic groups at the S1 subsite.
- Inhibitor Validation:** When validating inhibitors like Phosphoramidon (), **Z-Phe-Leu-Ala-OH** provides a more sensitive baseline than Z-Gly-Leu-Ala-OH, as competitive inhibitors must displace a tightly bound substrate.

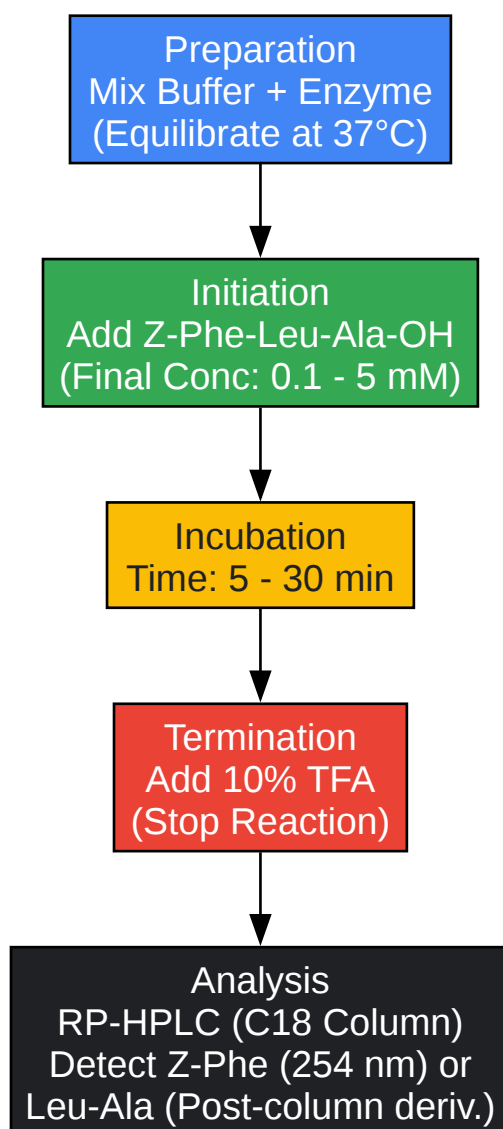
Experimental Protocol: Kinetic Assay

This protocol describes the validation of protease activity using **Z-Phe-Leu-Ala-OH**, quantified via HPLC separation of the cleavage products.

Materials

- Substrate: **Z-Phe-Leu-Ala-OH** (10 mM stock in DMSO).
- Buffer: 50 mM Tris-HCl, 10 mM CaCl₂, pH 7.5.
- Enzyme: Thermolysin or BSNP (approx. 0.1–1.0 μM).
- Quenching Agent: 10% Trifluoroacetic acid (TFA).
- Standard: L-Leu-Ala (for HPLC calibration).

Workflow Diagram



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Caption: Step-by-step kinetic assay workflow for **Z-Phe-Leu-Ala-OH** hydrolysis.

Step-by-Step Procedure

- Preparation: Dilute the enzyme in Tris-CaCl₂ buffer to a concentration where <10% substrate conversion occurs within the assay time (initial rate conditions).
- Substrate Gradient: Prepare a range of substrate concentrations (e.g., 0.2 to 5).

- Reaction: Initiate by adding 10 μ L of substrate stock to 490 μ L of enzyme solution. Incubate at 37°C.
- Quenching: At defined time points (e.g., 1, 2, 5, 10 min), remove aliquots and mix 1:1 with 10% TFA.
- Quantification: Inject samples onto a C18 HPLC column.
 - Mobile Phase: Gradient of Acetonitrile/Water + 0.1% TFA.
 - Detection: Monitor absorbance at 254 nm (detects Z-Phe product) or 210 nm (peptide bonds).
- Calculation: Plot initial velocity () vs. [S] and fit to the Michaelis-Menten equation to derive and .

References

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